

# In-Depth Technical Guide: 2,4,5-Tribromoimidazole (CAS 2034-22-2)

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## Compound of Interest

Compound Name: 2,4,5-Tribromoimidazole

Cat. No.: B189480

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For the Attention of Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and commercial availability of **2,4,5-Tribromoimidazole**, identified by CAS number 2034-22-2. This document is intended to serve as a valuable resource for professionals in research and development.

## Chemical Identity and Properties

**2,4,5-Tribromoimidazole** is a halogenated imidazole derivative. Its core chemical and physical properties are summarized in the table below for easy reference and comparison.

Property	Value	Source
CAS Number	2034-22-2	[1]
Molecular Formula	C <sub>3</sub> HBr <sub>3</sub> N <sub>2</sub>	[1]
Molecular Weight	304.77 g/mol	[1]
Appearance	Beige-yellow powder	[1][2]
Melting Point	217-220 °C (decomposes)	[2][3]
SMILES	BrC1=NC(Br)=C(Br)N1	[1]
InChI	InChI=1S/C3HBr3N2/c4-1-2(5)8-3(6)7-1/h(H,7,8)	[4]
logP (Octanol/Water Partition Coefficient)	2.215 (Calculated)	[4]
Water Solubility (log10WS)	-3.95 (Calculated)	[4]

## Synthesis Protocol

A common method for the synthesis of **2,4,5-tribromoimidazole** involves the bromination of imidazole. The following is a general laboratory-scale procedure.[2]

### Materials:

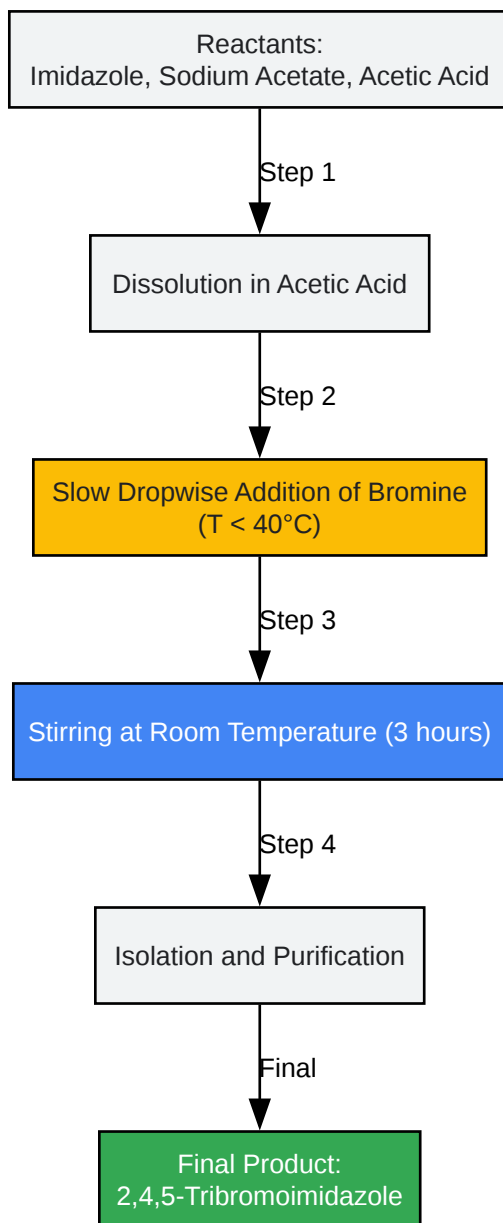
- Imidazole
- Sodium acetate
- Acetic acid
- Bromine

### Experimental Procedure:

- In a three-necked flask equipped with a thermostatic separatory funnel, combine imidazole (0.43 mol), sodium acetate (3.87 mol), and 150 mL of acetic acid.

- Add an additional 100 mL of acetic acid to ensure complete dissolution.
- Slowly add bromine (1.28 mol) dropwise through the separatory funnel at room temperature. It is crucial to control the addition rate to prevent the reaction temperature from exceeding 40°C.
- After the complete addition of bromine, continue to stir the reaction mixture for an additional 3 hours at room temperature.
- The resulting product, **2,4,5-tribromoimidazole**, can then be isolated and purified.

## Synthesis Workflow for 2,4,5-Tribromoimidazole



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Caption: Synthesis workflow for **2,4,5-Tribromoimidazole**.

## Toxicological Profile and Biological Activity

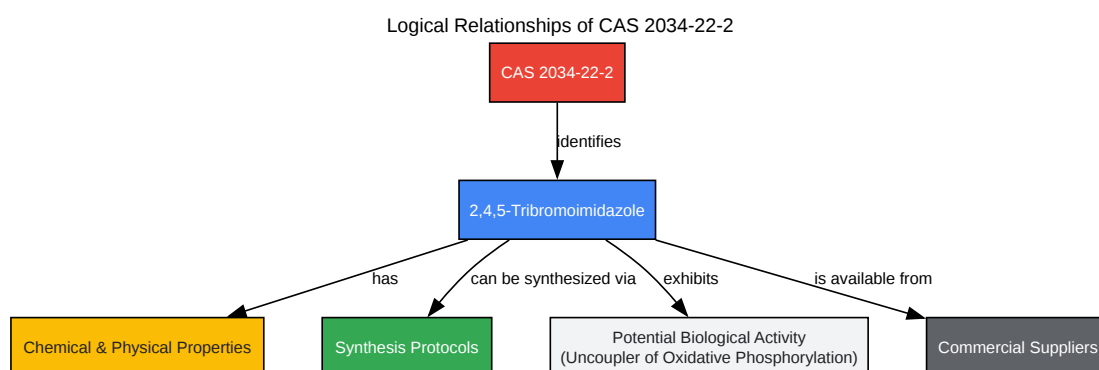
**2,4,5-Tribromoimidazole** has been observed to induce poisoning in rats, with effects characteristic of uncouplers of oxidative phosphorylation.[2] This suggests that the compound may interfere with the mitochondrial respiratory chain, disrupting the process of ATP synthesis. However, detailed studies on its specific mechanism of action and signaling pathways are not extensively available in the public domain.

## Safety and Handling

**2,4,5-Tribromoimidazole** is classified as toxic and irritating.[1]

- Hazard Codes: T, Xi[1]
- Risk Phrases: R23/24/25 (Toxic by inhalation, in contact with skin and if swallowed), R36/37/38 (Irritating to eyes, respiratory system and skin)[1]
- Safety Phrases: S22 (Do not breathe dust), S26 (In case of contact with eyes, rinse immediately with plenty of water and seek medical advice), S36/37/39 (Wear suitable protective clothing, gloves and eye/face protection), S45 (In case of accident or if you feel unwell, seek medical advice immediately)[1]

It is recommended to handle this compound in a well-ventilated area, using appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat. Store in a refrigerator at +4 °C.[1]



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Caption: Logical relationships of CAS 2034-22-2.

## Commercial Suppliers

**2,4,5-Tribromoimidazole** is available from a variety of chemical suppliers. The following table lists some of the known suppliers. Please note that availability and purity may vary.

Supplier
Accela ChemBio Co.,Ltd.[2]
AK Scientific, Inc.[1]
Ambeed, Inc.[1]
Capot Chemical Co., Ltd.[1]
Career Henan Chemical Co.[2]
CM Fine Chemicals[1]
Dayang Chem (Hangzhou) Co.,Ltd.[1][5]
DSL Chemicals (Shanghai) Co., Ltd.[1]
Jinan Finer Chemical Co., Ltd.[5]
Leap Chem Co., Ltd.[1]
Santa Cruz Biotechnology, Inc.[1]
SAGECHEM LIMITED[5]
Shandong SanYoung Industry Co., Ltd.[1]
Shanghai Sinch Pharmaceuticals Tech. Co. Ltd.[2]
Sigma-Aldrich
Simagchem Corporation[1][5]
TargetMol Chemicals Inc.[2]
Wanko Chemical Co., Ltd.[1]
Xiamen Aeco Chemical Industrial Co., Ltd[5]
Xiamen Equation Chemical Co.,Ltd.[1]
Xiamen Hisunny Chemical Co., Ltd.[1]
Xingrui Industry Co., Limited[1]

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## References

- 1. 2,4,5-Tribromoimidazole | CAS 2034-22-2 | Chemical-Suppliers [chemical-suppliers.eu]
- 2. 2,4,5-Tribromoimidazole | 2034-22-2 [chemicalbook.com]
- 3. 2,4,5-Tribromoimidazole CAS#: 2034-22-2 [amp.chemicalbook.com]
- 4. 1H-Imidazole, 2,4,5-tribromo- (CAS 2034-22-2) - Chemical & Physical Properties by Cheméo [cheméo.com]
- 5. lookchem.com [lookchem.com]
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